

# Live Cell Staining with HOE-S 785026 Trihydrochloride: Application Notes and Protocols

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## Compound of Interest

Compound Name: *HOE-S 785026 trihydrochloride*

Cat. No.: *B1150404*

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## Introduction

**HOE-S 785026 trihydrochloride**, also known as meta-Hoechst trihydrochloride, is a blue fluorescent dye belonging to the Hoechst family of nuclear stains. These dyes are renowned for their ability to bind to the minor groove of DNA, with a preference for adenine-thymine (A-T) rich regions.[1] This specific binding mechanism results in a significant enhancement of their fluorescence, making them excellent probes for visualizing the nuclei of living or fixed cells.[1] [2] HOE-S 785026 is cell-permeant, allowing for the straightforward staining of live cells for applications in fluorescence microscopy and flow cytometry.

This document provides detailed application notes and experimental protocols for the use of **HOE-S 785026 trihydrochloride** in live cell imaging. It includes key properties of the dye, protocols for staining suspension and adherent cells, and a comparison with other common live cell nuclear stains.

## Product Information

| Property          | Value   |
|-------------------|---|
| Synonyms          | meta-Hoechst trihydrochloride   |
| Molecular Formula | C25H27Cl3N6O  |
| Molecular Weight  | 533.88 g/mol [3]  |
| Excitation (max)  | 356 nm  |
| Emission (max)    | 451 nm  |
| Solubility        | Water (47.3 mg/mL with sonication and warming)[3]   |
| Storage           | Store at 4°C, protected from light. For long-term storage, aliquots in a suitable solvent can be stored at -20°C or -80°C.[3] |

## Mechanism of Action: DNA Minor Groove Binding

**HOE-S 785026 trihydrochloride**, like other Hoechst dyes, functions by binding to the minor groove of double-stranded DNA. This interaction is non-intercalating and shows a preference for sequences rich in adenine and thymine. The binding event restricts the rotational freedom of the dye molecule and displaces water molecules, leading to a significant increase in its fluorescence quantum yield. This fluorogenic property results in a high signal-to-noise ratio, as the unbound dye exhibits minimal fluorescence.

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## References

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- 2. DAPI Staining - Imaging and Counting Live Cells | Molecular Devices [moleculardevices.com]

- 3. biocompare.com [biocompare.com]
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